

# Commercial Availability and Technical Guide for Tetrahydrocortisone-d5

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## Compound of Interest

Compound Name: Tetrahydrocortisone-d5

Cat. No.: B15088063

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Tetrahydrocortisone-d5**, a deuterated analog of the cortisol metabolite, Tetrahydrocortisone. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in quantitative bioanalytical assays.

## Introduction

**Tetrahydrocortisone-d5** is a crucial tool in clinical and research settings for the accurate quantification of Tetrahydrocortisone and other related steroid hormones in biological matrices. As a stable isotope-labeled internal standard, it mimics the analyte's behavior during sample preparation and mass spectrometric analysis, correcting for matrix effects and variations in instrument response. This leads to enhanced precision and accuracy in analytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. Tetrahydrocortisone itself is a significant urinary metabolite of cortisone and its levels can provide insights into steroid metabolism and various metabolic disorders.[1]

## Commercial Availability

**Tetrahydrocortisone-d5** is commercially available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. The product is typically sold as a neat solid or as a solution in a specified solvent and concentration.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Format
CymitQuimica	Tetrahydro Cortisone-d5	1485501-48-1	$C_{21}D_5H_{27}O$ <sub>5</sub>	369.51	Not specified	Neat
Sigma-Aldrich	Tetrahydro cortisone-2,2,3,4,4-d5	1485501-48-1	$C_{21}D_5H_{27}O$ <sub>5</sub>	369.51	≥98 atom % D, ≥98% (CP)	Neat solid or 100 µg/mL in methanol
MedChem Express	Tetrahydro cortisone-d5	1485501-48-1	$C_{21}D_5H_{27}O$ <sub>5</sub>	369.51	Not specified	Neat
Pharmaffiliates	Tetrahydro Cortisone-d5	1485501-48-1	$C_{21}H_{27}D_5O$ <sub>5</sub>	369.51	Not specified	White Solid
LGC Standards	5beta-Tetrahydro cortisol-d5	Not specified for d5-THE	$C_{21}D_5H_{29}O$ <sub>5</sub>	371.522	Not specified	Neat

## Physicochemical Properties

Property	Value	Reference
Chemical Name	(3 $\alpha$ ,5 $\beta$ )-3,17,21-Trihydroxypregnane-11,20-dione-d5	[2]
Synonyms	5 $\beta$ -Tetrahydrocortisone-d5, THE-d5	[2]
Appearance	White Solid	[3]
Storage	2-8°C Refrigerator or -20°C	[3]
Shipping Conditions	Ambient	[3]

## Experimental Protocols

The primary application of **Tetrahydrocortisone-d5** is as an internal standard in LC-MS/MS methods for the quantification of urinary steroid metabolites. The following is a generalized experimental protocol synthesized from various published methods. Researchers should optimize these procedures for their specific analytical platforms and matrices.

## Preparation of Stock and Working Solutions

- Stock Solution (1 mg/mL): Accurately weigh the neat **Tetrahydrocortisone-d5** and dissolve it in an appropriate solvent, such as methanol or ethanol, to a final concentration of 1 mg/mL. Store at -20°C.
- Working Internal Standard Solution (e.g., 1  $\mu$ g/mL): Dilute the stock solution with the appropriate solvent to a working concentration suitable for spiking into calibration standards, quality controls, and unknown samples. The optimal concentration will depend on the expected analyte levels and the sensitivity of the mass spectrometer.

## Sample Preparation (Human Urine)

A common procedure for the analysis of tetrahydro-metabolites of cortisol and cortisone in urine involves enzymatic hydrolysis followed by extraction.

- Enzymatic Hydrolysis:

- To 1 mL of urine, add a buffer (e.g., acetate buffer, pH 5.2) and a  $\beta$ -glucuronidase/sulfatase enzyme solution.
- Incubate the mixture at a specified temperature (e.g., 37°C or 55°C) for a defined period (e.g., 2 to 24 hours) to deconjugate the steroid metabolites.
- Internal Standard Spiking:
  - Add a known amount of the **Tetrahydrocortisone-d5** working solution to the hydrolyzed urine samples, calibrators, and quality controls.
- Extraction:
  - Perform a liquid-liquid extraction (LLE) with a suitable organic solvent (e.g., diethyl ether, ethyl acetate, or a mixture of dichloromethane and isopropanol).
  - Alternatively, solid-phase extraction (SPE) can be used for sample cleanup and concentration.
- Evaporation and Reconstitution:
  - Evaporate the organic extract to dryness under a stream of nitrogen.
  - Reconstitute the residue in a mobile phase-compatible solvent for LC-MS/MS analysis.

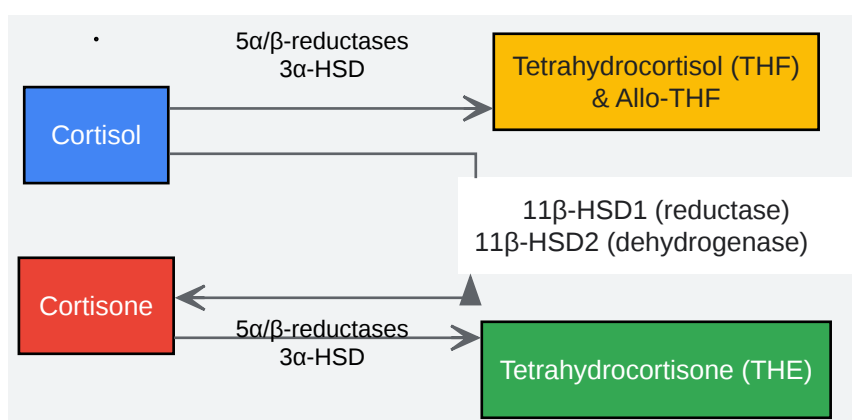
## LC-MS/MS Analysis

- Chromatographic Separation:
  - Use a reversed-phase C18 or similar column to separate the steroid metabolites.
  - Employ a gradient elution with a mobile phase consisting of water and an organic solvent (e.g., methanol or acetonitrile), often with an additive like formic acid or ammonium acetate to improve ionization.
- Mass Spectrometric Detection:
  - Operate the mass spectrometer in positive electrospray ionization (ESI+) mode.

- Monitor the specific precursor-to-product ion transitions for both the native analyte (Tetrahydrocortisone) and the deuterated internal standard (**Tetrahydrocortisone-d5**) in multiple reaction monitoring (MRM) mode.

## Signaling and Metabolic Pathways

Tetrahydrocortisone is a downstream metabolite in the cortisol metabolism pathway. Its formation is dependent on the activity of key enzymes that regulate glucocorticoid activity at the tissue level. A simplified representation of this pathway is provided below.

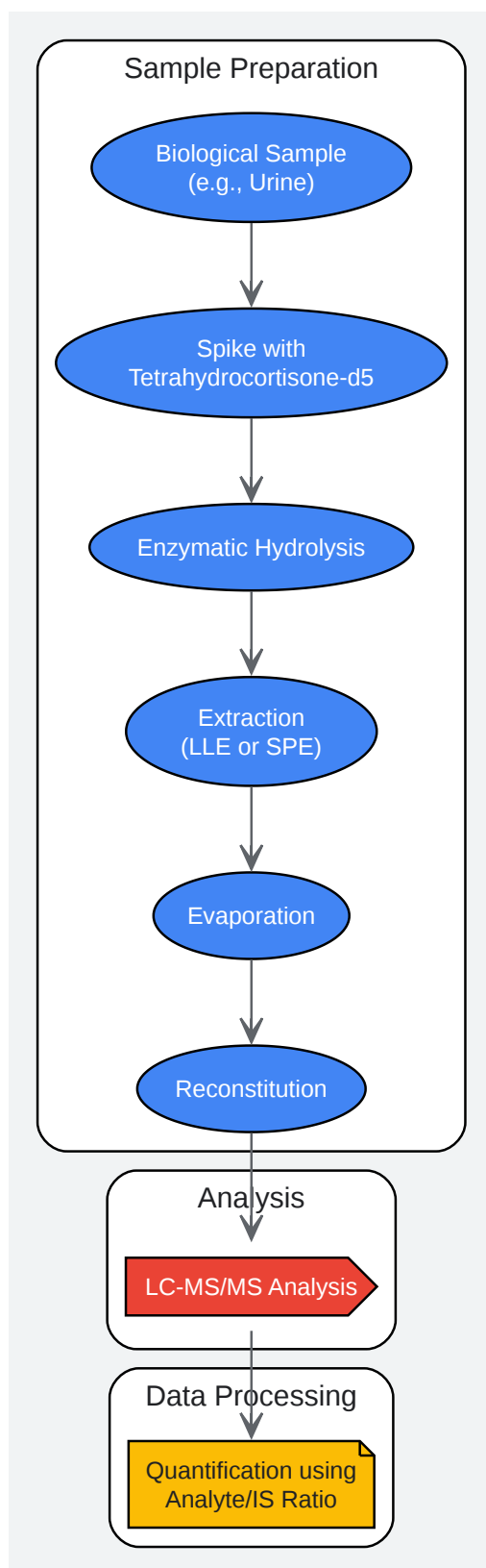


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Caption: Simplified metabolic pathway of cortisol to its tetrahydro-metabolites.

## Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of Tetrahydrocortisone in a biological sample using **Tetrahydrocortisone-d5** as an internal standard.



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Caption: General workflow for bioanalytical quantification of Tetrahydrocortisone.

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